

Spectroscopic Data for 8-Methylquinolin-5-amine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Methylquinolin-5-amine

CAS No.: 50358-40-2

Cat. No.: B1296669

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Introduction

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the spectroscopic properties of **8-Methylquinolin-5-amine**. This quinoline derivative is of interest in medicinal chemistry and materials science due to its unique structural features, which include a methyl group at the C8 position and an amine group at the C5 position of the quinoline ring. Understanding its spectroscopic signature is crucial for its identification, characterization, and the elucidation of its role in various chemical and biological processes.

This document provides a detailed summary of the available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **8-Methylquinolin-5-amine**. It also outlines the general experimental protocols for acquiring such data and includes a workflow diagram for spectroscopic analysis.

Spectroscopic Data

A thorough search of available scientific literature and chemical databases indicates that detailed, experimentally verified spectroscopic data for **8-Methylquinolin-5-amine** is not readily available in the public domain. While commercial suppliers list the compound, they do not provide specific NMR, IR, or MS spectra.

For the benefit of researchers in this field, this guide presents the available spectroscopic data for the closely related compound, 8-methylquinoline. It is imperative to note that the addition of a 5-amino group will significantly alter the electronic environment and, consequently, the spectroscopic characteristics of the molecule. The data for 8-methylquinoline should therefore be used as a reference point with caution.

8-Methylquinoline Spectroscopic Data

¹H NMR (Proton NMR) Data of 8-Methylquinoline

Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz	Assignment
8.94	dd	4.2, 1.7	H-2
8.11	dd	8.3, 1.7	H-4
7.65	d	8.1	H-5
7.56	d	7.1	H-7
7.43	dd	8.1, 7.1	H-6
7.38	dd	8.3, 4.2	H-3
2.83	s	-	CH ₃

¹³C NMR (Carbon-13 NMR) Data of 8-Methylquinoline

Chemical Shift (ppm)	Assignment
149.7	C-2
146.8	C-8a
136.9	C-8
136.2	C-4
129.5	C-6
128.8	C-5
126.1	C-7
125.8	C-4a
121.1	C-3
17.9	CH ₃

Key IR Absorption Bands of 8-Methylquinoline

Wavenumber (cm ⁻¹)	Intensity	Assignment
3050-2950	Medium	C-H stretch (aromatic and methyl)
1600, 1580, 1500	Strong	C=C and C=N stretching (quinoline ring)
1460	Medium	CH ₃ bending
820, 790, 750	Strong	C-H out-of-plane bending (aromatic)

Mass Spectrometry Data of 8-Methylquinoline

m/z	Relative Intensity (%)	Assignment
143	100	[M] ⁺ (Molecular Ion)
142	44	[M-H] ⁺
115	15	[M-C ₂ H ₂] ⁺

Experimental Protocols

Detailed experimental protocols for obtaining the spectroscopic data of a given compound are crucial for reproducibility and data validation. Below are generalized procedures for NMR, IR, and MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube.
- Instrument Setup:
 - Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
 - Tune and shim the instrument to ensure a homogeneous magnetic field.
 - Set the appropriate acquisition parameters, including the number of scans, relaxation delay, and pulse width.
- Data Acquisition:
 - Acquire the ¹H NMR spectrum.
 - Acquire the ¹³C NMR spectrum, often using proton decoupling to simplify the spectrum.
- Data Processing:
 - Apply Fourier transformation to the raw data.
 - Phase and baseline correct the spectrum.

- Integrate the peaks in the ^1H NMR spectrum and reference the chemical shifts to a known standard (e.g., TMS at 0 ppm).

Infrared (IR) Spectroscopy

- Sample Preparation:
 - For liquids: Place a drop of the neat liquid between two KBr or NaCl plates.
 - For solids: Prepare a KBr pellet by grinding a small amount of the solid sample with dry KBr powder and pressing it into a thin, transparent disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- Instrument Setup:
 - Use a Fourier Transform Infrared (FTIR) spectrometer.
 - Record a background spectrum of the empty sample compartment or the clean ATR crystal.
- Data Acquisition:
 - Place the prepared sample in the spectrometer's sample holder.
 - Acquire the IR spectrum over the desired range (typically $4000\text{--}400\text{ cm}^{-1}$).
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
 - Identify and label the significant absorption bands.

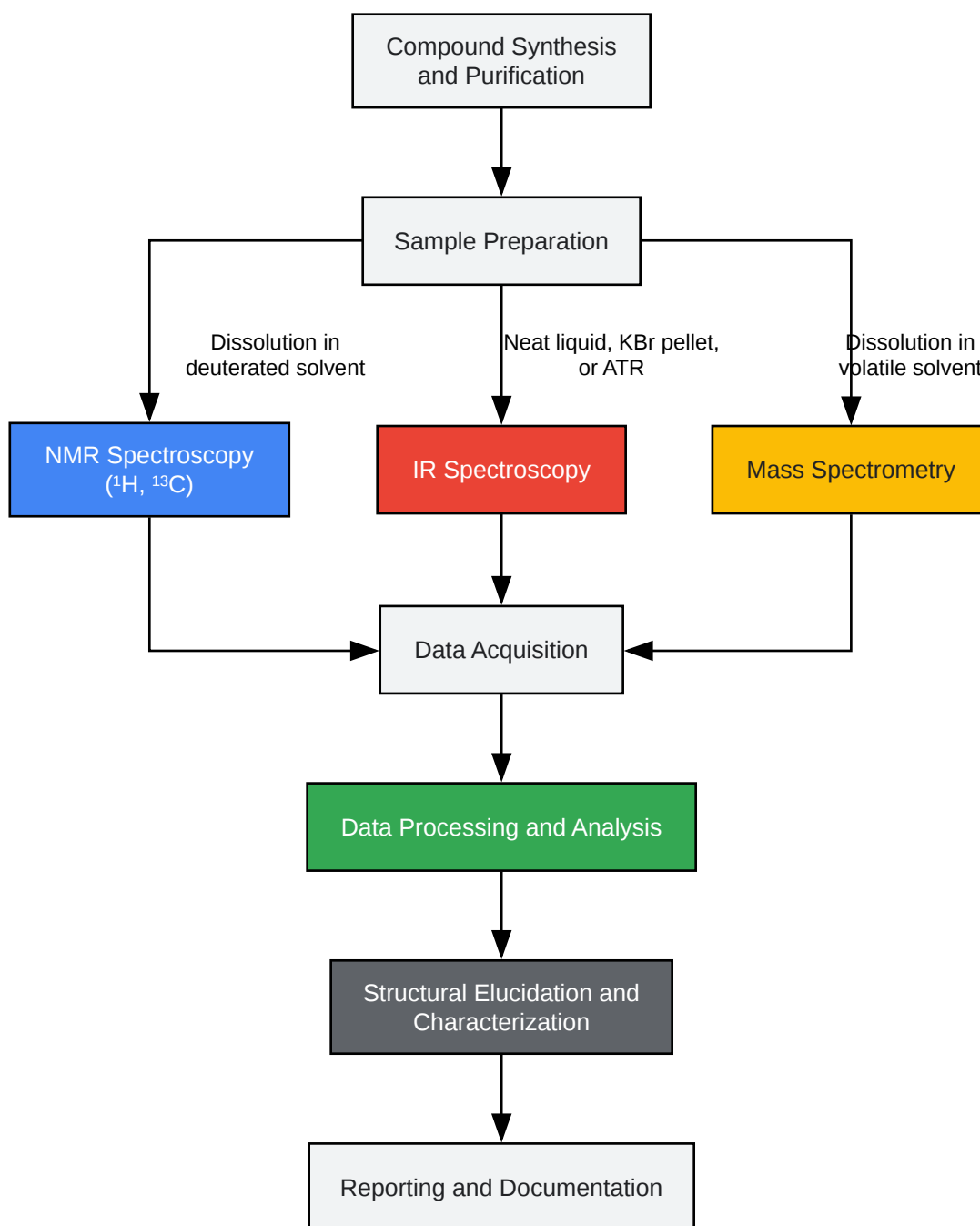
Mass Spectrometry (MS)

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Instrument Setup:

- Use a mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI, Electrospray Ionization - ESI).
- Calibrate the instrument using a known standard.
- Set the ionization and mass analyzer parameters.
- Data Acquisition:
 - Introduce the sample into the ion source (e.g., via direct infusion or coupled with a chromatographic technique like GC or LC).
 - Acquire the mass spectrum over the desired mass-to-charge (m/z) range.
- Data Processing:
 - The instrument software will generate the mass spectrum, showing the relative abundance of ions at different m/z values.
 - Identify the molecular ion peak and major fragment ions.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

Disclaimer: The spectroscopic data provided in this guide is for the related compound 8-methylquinoline and not **8-Methylquinolin-5-amine**. Researchers should endeavor to obtain and verify the spectroscopic data for **8-Methylquinolin-5-amine** through their own experimental work.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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